

# A Technical Guide to the Physical Properties of Ethyl L-phenylalaninate Hydrochloride

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## Compound of Interest

Compound Name: *Ethyl L-phenylalaninate hydrochloride*

Cat. No.: B554976

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients and their intermediates is fundamental. **Ethyl L-phenylalaninate hydrochloride**, a derivative of the essential amino acid L-phenylalanine, serves as a crucial building block in peptide synthesis and various pharmaceutical applications.<sup>[1]</sup> This technical guide provides a comprehensive overview of its physical properties, presented for clarity and practical application in a laboratory and development setting.

## Core Physical and Chemical Characteristics

**Ethyl L-phenylalaninate hydrochloride** is identified by the CAS Number 3182-93-2.<sup>[1][2][3][4]</sup> <sup>[5][6][7][8][9][10]</sup> It has a molecular formula of C<sub>11</sub>H<sub>16</sub>CINO<sub>2</sub> and a molecular weight of approximately 229.7 g/mol.<sup>[3][4][7][8][11]</sup> The compound is also known by several synonyms, including L-Phenylalanine ethyl ester hydrochloride, H-L-Phe-OEt·HCl, and Phe-OEt HCl.<sup>[1][2]</sup> <sup>[3]</sup>

## Tabulated Physical Properties

The quantitative physical properties of **Ethyl L-phenylalaninate hydrochloride** are summarized in the table below for ease of reference and comparison.

| Property         | Value   | Source(s)             |
|------------------|---|-----------------------|
| Appearance       | White to pale cream or pale blue powder, crystalline powder, crystals, or fine needle-like crystalline solid. | [1][2][3][5][6][7][8] |
| Melting Point    | 150-160 °C  | [1]                   |
|                  | 154-157 °C  | [8]                   |
|                  | 155-156 °C  | [2][3][9][10]         |
|                  | 157-158 °C  | [5]                   |
|                  | 126-127 °C  | [6]                   |
| Boiling Point    | 281.3 °C at 760 mmHg  | [2][6]                |
| Flash Point      | 140.3 °C  | [2][6]                |
| Solubility       | Soluble in methanol and water.  | [2][3][6]             |
| Optical Rotation | $[\alpha]^{20}/D: -8 \pm 1^\circ$ (c=2 in H <sub>2</sub> O)   | [1]                   |
|                  | $[\alpha]^{20}/D: +32.2^\circ$ to $+35.2^\circ$ (c=2 in C <sub>2</sub> H <sub>5</sub> OH)                     | [8]                   |
|                  | $[\alpha]^{20}/D: -7.8^\circ$ (c=2 in H <sub>2</sub> O)   | [9][10]               |
|                  | $[\alpha]^{21}/D: +33.7^\circ$ (c=2 in C <sub>2</sub> H <sub>5</sub> OH)                                      | [3][6]                |
| Water Content    | ≤1% (Karl Fischer Titration)  | [7]                   |
| Hygroscopicity   | Hygroscopic   | [2][3]                |
| Storage          | Store at room temperature or between 0-8 °C, in a dark, dry, and tightly sealed container.                    | [1][2][3][5][6]       |

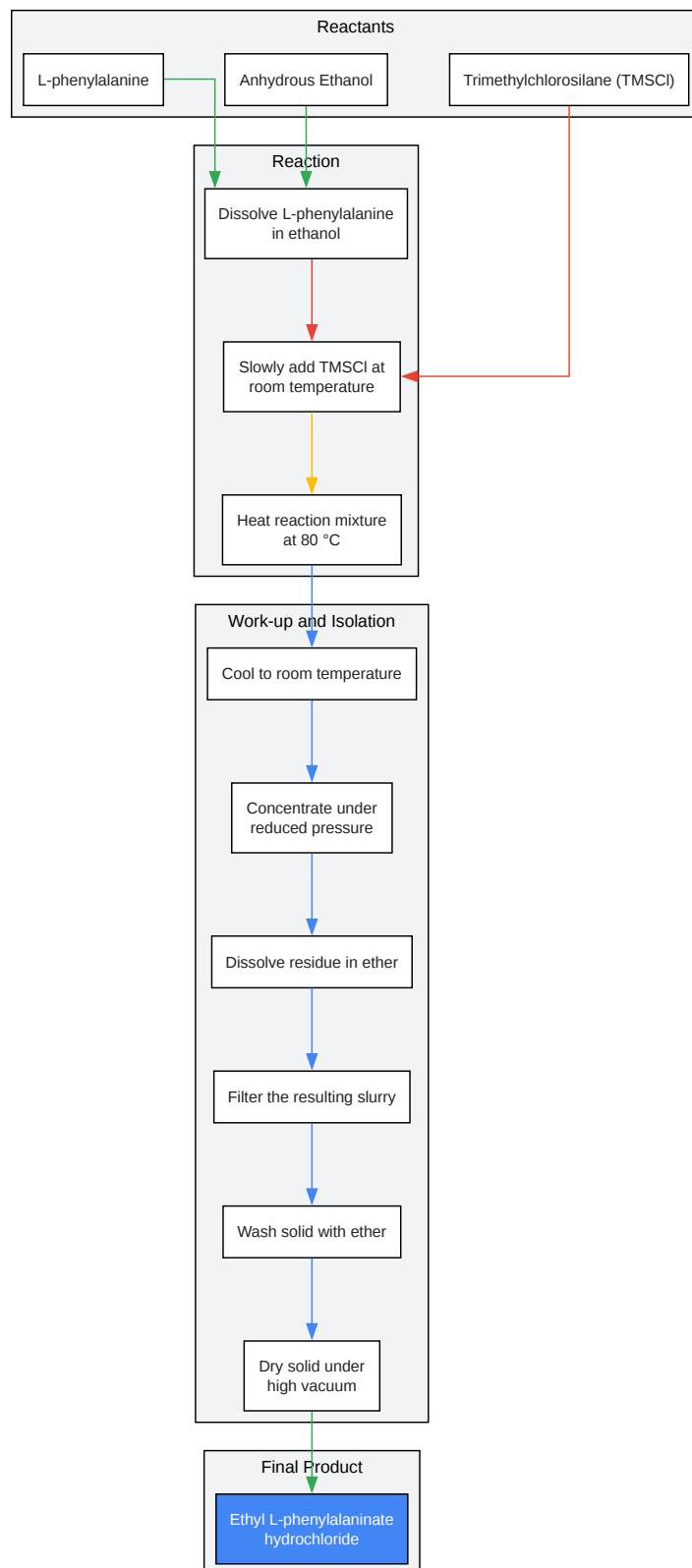
## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are based on standard laboratory techniques. While the cited sources do not provide exhaustive step-by-step procedures for each measurement, the general methodologies are well-established in the field of chemistry.

- Melting Point Determination: Typically determined using a melting point apparatus where a small sample is heated at a controlled rate. The range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.
- Boiling and Flash Point Determination: These are standard methods that involve heating the substance under controlled conditions to determine the temperature of vaporization and the temperature at which the vapor can be ignited, respectively.
- Solubility Assessment: This involves adding a specified amount of the solute to a known volume of the solvent at a given temperature and observing the extent of dissolution.
- Optical Rotation Measurement: Measured using a polarimeter. A solution of the compound with a known concentration is prepared, and the angle of rotation of plane-polarized light passing through the solution is measured. The specific rotation is then calculated based on the observed rotation, path length, and concentration.
- Water Content Analysis: The Karl Fischer titration method is a standard technique for quantifying the amount of water in a sample.[\[7\]](#)

## Synthesis Workflow

The synthesis of **Ethyl L-phenylalaninate hydrochloride** from L-phenylalanine is a common procedure in organic chemistry. The following diagram illustrates a typical workflow for this synthesis.

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Caption: A flowchart illustrating the synthesis of **Ethyl L-phenylalaninate hydrochloride**.

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